

Personal protective equipment for handling (5-Bromo-2-iodophenyl)methanol

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Compound of Interest

Compound Name: (5-Bromo-2-iodophenyl)methanol

Cat. No.: B171483

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Essential Safety and Handling Guide for (5-Bromo-2-iodophenyl)methanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(5-Bromo-2-iodophenyl)methanol** (CAS No. 199786-58-8). The information is intended for researchers, scientists, and drug development professionals to ensure a safe and compliant laboratory environment.

Hazard Identification and Classification

(5-Bromo-2-iodophenyl)methanol is a chemical compound that requires careful handling due to its potential health effects. Based on available safety data, it is classified as follows:

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritant	H335: May cause respiratory irritation
Signal Word	Warning
Pictogram	GHS07 (Exclamation Mark)

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate the risks associated with **(5-Bromo-2-iodophenyl)methanol**.

PPE Category	Recommended Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).	To prevent skin contact and subsequent irritation. [1]
Eye Protection	Chemical safety goggles with a face shield. [2]	Protects against splashes and vapors that can cause serious eye damage. [1]
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.	Minimizes skin contact and protects from potential splashes. [3]
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges.	Essential for preventing inhalation of dust or vapors, which can cause respiratory irritation. [1][3]

Operational Plan: Handling and Storage

Adherence to a strict operational protocol is necessary for the safe handling and storage of **(5-Bromo-2-iodophenyl)methanol**.

Engineering Controls:

- Ventilation: All handling of **(5-Bromo-2-iodophenyl)methanol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[3\]](#)

Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage:

- Store at room temperature.[4]
- Protect from light.[4]
- Keep container tightly closed in a dry and well-ventilated place.
- Store in a locked-up area.

Accidental Release and Disposal Plan

Proper disposal of **(5-Bromo-2-iodophenyl)methanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Spill Response:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.[2]
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Containment: For solid spills, carefully sweep or vacuum the material into a suitable, labeled hazardous waste container, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).[5][6]

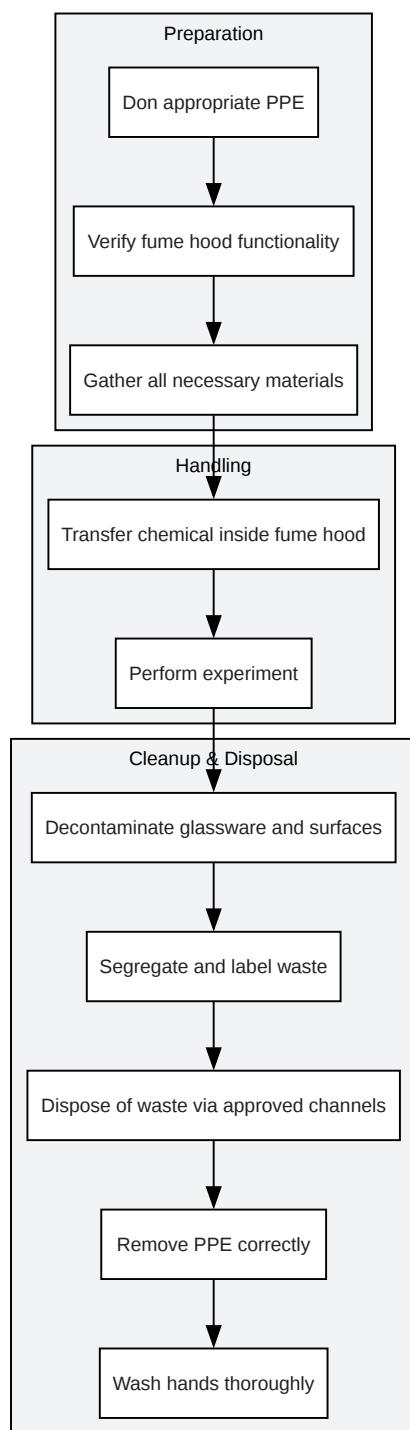
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[7]

Waste Disposal:

- Waste Segregation:
 - Liquid Waste: Collect all liquid waste containing **(5-Bromo-2-iodophenyl)methanol** in a designated, labeled, and sealed container for halogenated organic waste.[3]
 - Solid Waste: Contaminated solid waste (e.g., gloves, absorbent pads, pipette tips) should be collected in a separate, sealed container labeled as hazardous solid waste.[3]
- Disposal: Dispose of all waste through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash. Follow all federal, state, and local regulations.

Experimental Workflow and Safety Checkpoints

Workflow for Handling (5-Bromo-2-iodophenyl)methanol

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Caption: A step-by-step workflow for the safe handling of **(5-Bromo-2-iodophenyl)methanol**.

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